

Introduction: The Significance of the Chloro-Substituted Isoindoline Scaffold

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Compound of Interest

Compound Name: 4-Chloroisooindoline

Cat. No.: B044245

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The isoindoline heterocyclic core is a foundational structural motif in a multitude of clinically significant drugs, playing a pivotal role in their therapeutic efficacy.^[1] The introduction of a chlorine atom onto this scaffold, specifically at the 4-position, gives rise to **4-Chloroisooindoline** and its derivatives, which serve as crucial building blocks in medicinal chemistry. This guide provides a comprehensive technical overview of the chemical properties, structure, and synthesis of **4-chloroisooindoline** derivatives, with a particular focus on 4-chlorophthalimide, a key intermediate in the synthesis of various bioactive molecules. For researchers and scientists in drug development, a deep understanding of this scaffold is paramount for the design and synthesis of novel therapeutics.

Part 1: Chemical Identity and Physicochemical Properties

While "4-Chloroisooindoline" is a valid chemical name, the more commonly utilized and commercially available derivative in synthesis is 5-Chloroisooindole-1,3-dione, also known as 4-Chlorophthalimide.^{[2][3]} This slight nuance in nomenclature is critical for sourcing reagents and navigating chemical literature. For the purpose of this guide, we will focus on the properties and synthesis of 4-Chlorophthalimide as the representative and functionally relevant compound for drug development applications.

Physicochemical Data of 4-Chlorophthalimide

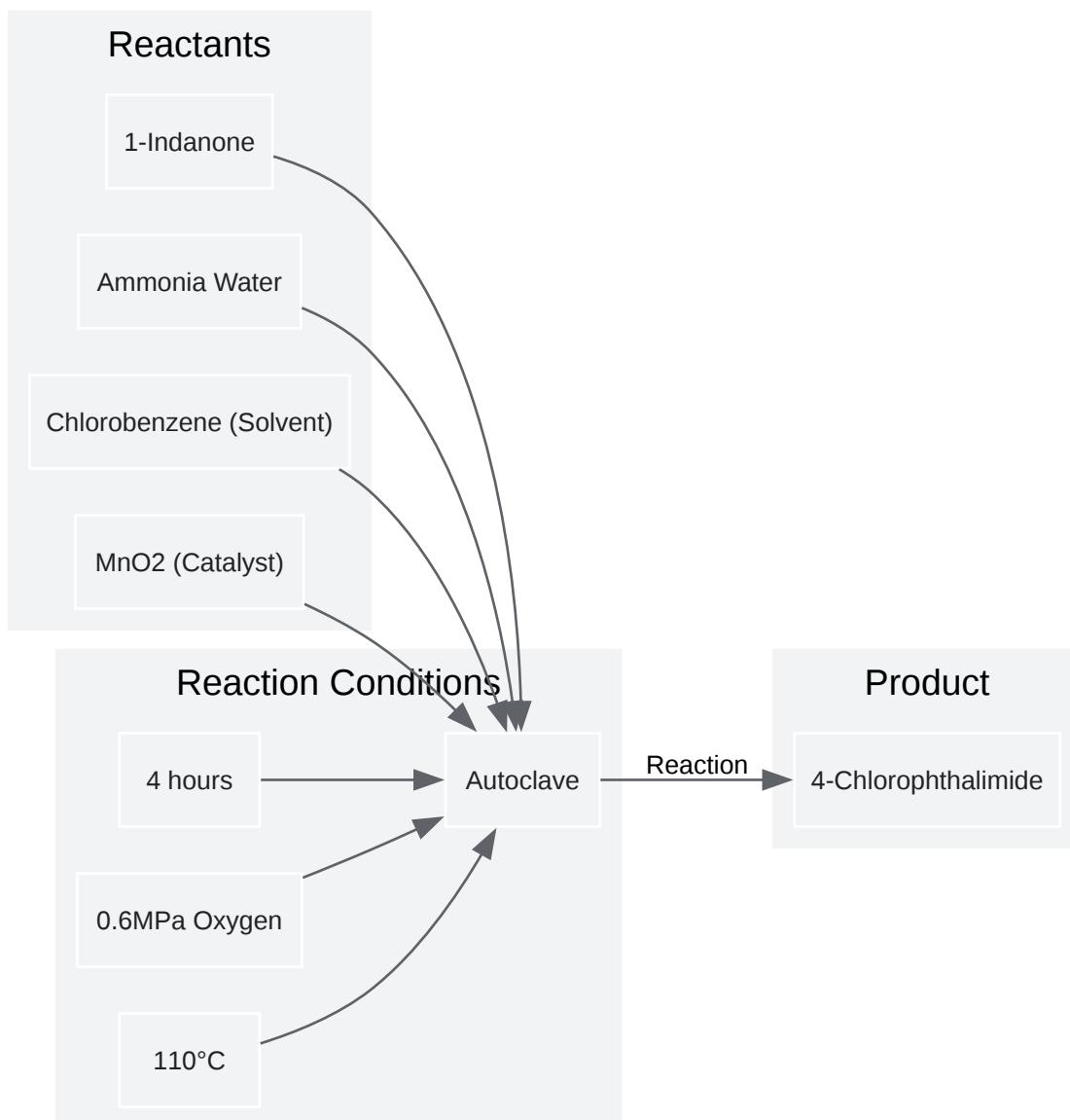
For ease of reference and comparison, the key physicochemical properties of 4-Chlorophthalimide are summarized in the table below. These parameters are fundamental for designing reaction conditions, purification strategies, and formulation studies.

Property	Value	Source
Molecular Formula	C ₈ H ₄ CINO ₂	[2] [3]
Molecular Weight	181.58 g/mol	[2] [4]
CAS Number	7147-90-2	[2] [3]
Appearance	White to off-white or slight yellow crystalline powder	[2]
Melting Point	210 °C	[2]
Density	1.519 ± 0.06 g/cm ³ (Predicted)	[2]
pKa	9.08 ± 0.20 (Predicted)	[2]
Storage Temperature	Room Temperature, Sealed in Dry Conditions	[2]

Part 2: Molecular Structure and Spectroscopic Profile

The molecular structure of 4-Chlorophthalimide is characterized by a benzene ring fused to a five-membered nitrogen-containing ring (the isoindoline core), with a chlorine atom substituted at the 4-position of the phthalimide structure (which corresponds to the 5-position of the isoindole-1,3-dione). This substitution pattern significantly influences the electronic properties and reactivity of the molecule.

Structural Representation



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Sources

- 1. mdpi.com [mdpi.com]

- 2. 4-Chlorophthalimide | 7147-90-2 [chemicalbook.com]
- 3. 4-Chloro-phthalimide | C8H4ClNO2 | CID 231239 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. N-Chlorophthalimide 95.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
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